Technical Guide: N-Nitroso Nipecotic Acid-d4 in Pharmaceutical Impurity Profiling

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Compound of Interest	
Compound Name:	*N-Nitroso Nipecotic Acid-d4 (Major)*
CAS No.:	*1329834-25-4*
Cat. No.:	*B589103*

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Executive Summary

The identification and quantification of N-nitrosamine impurities in pharmaceutical drug substances have become a critical regulatory mandate following the discovery of genotoxic contaminants in angiotensin II receptor blockers (sartans) and other drug classes. N-Nitroso Nipecotic Acid-d4 (CAS 1329834-25-4) serves as a vital stable isotope-labeled internal standard (SIL-IS) for the precise quantification of N-Nitroso Nipecotic Acid (N-Nip).

N-Nip is a potential impurity in drugs derived from nipecotic acid (e.g., Tiagabine) or those utilizing piperidine derivatives during synthesis. This guide details the physicochemical profile, regulatory context, and a validated LC-MS/MS workflow for utilizing the d4-analog to achieve sub-nanogram sensitivity, ensuring compliance with ICH M7(R2) and FDA/EMA guidelines.

Chemical Profile & Structural Integrity

Physicochemical Properties

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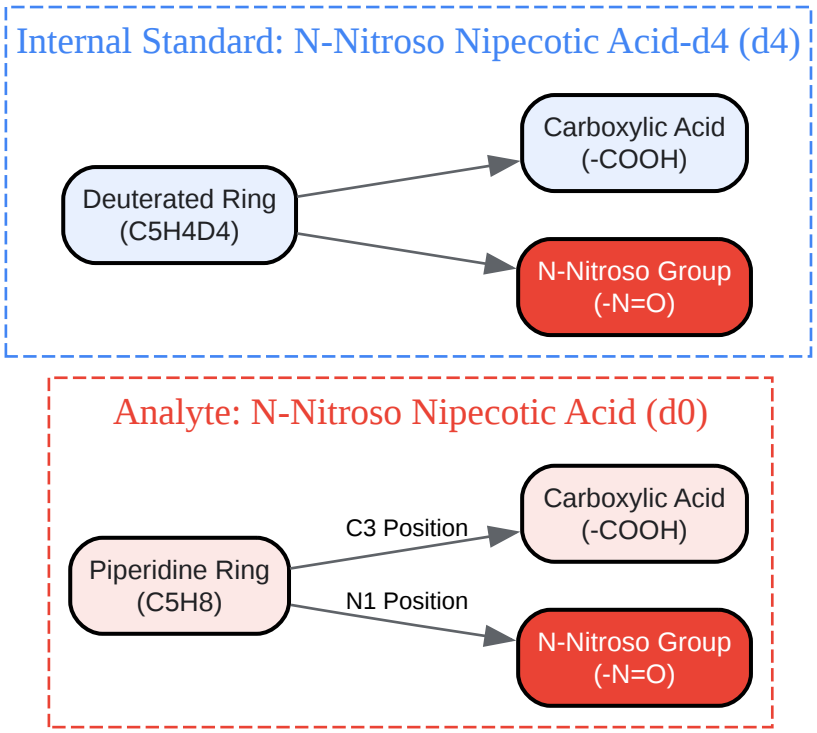
N-Nitroso Nipecotic Acid-d4 is the deuterated analog of N-Nitroso Nipecotic Acid, where four hydrogen atoms on the piperidine ring are replaced by deuterium. This modification increases the molecular weight by approximately 4 Daltons, allowing for mass spectral differentiation while maintaining identical chromatographic behavior to the non-deuterated analyte.

Property	Specification
Chemical Name	N-Nitroso Nipecotic Acid-d4
Synonyms	1-Nitroso-3-piperidinecarboxylic Acid-d4; 1-Nitrosonipecotic Acid-d4
CAS Number	1329834-25-4
Molecular Formula	$C_6H_6D_4N_2O_3$
Molecular Weight	~162.18 g/mol (vs. 158.16 g/mol for d0)
Appearance	Off-white to pale yellow solid
Solubility	Soluble in Methanol, DMSO, Acetonitrile
Isotopic Purity	Typically ≥ 99% atom D
Storage	-20°C, hygroscopic, light-sensitive

Structural Visualization

The following diagram illustrates the chemical structure of the target impurity (d0) and its deuterated internal standard (d4), highlighting the N-Nitroso moiety responsible for genotoxicity.

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Caption: Structural comparison of the analyte and the d4-labeled internal standard. The deuterium labeling occurs on the piperidine ring carbons.

Regulatory Context: The "Cohort of Concern"

Under ICH M7(R2) guidelines, N-nitrosamines are classified as a "Cohort of Concern" due to their high potency as mutagenic carcinogens. Regulatory bodies (FDA, EMA) require manufacturers to control these impurities to levels below the Acceptable Intake (AI).

- Risk Assessment: Manufacturers must evaluate the risk of N-Nip formation if nipecotic acid is used in the presence of nitrosating agents (e.g., sodium nitrite, nitrous acid) or if recovered solvents are used.
- CPCA Categorization: The Carcinogenic Potency Categorization Approach (CPCA) assigns a potency score.[1] Cyclic nitrosamines with alpha-hydrogens (like N-Nip) are often high-potency.
- Limit Calculation:

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- Example: If the AI is 18 ng/day and the drug Max Daily Dose is 10 mg, the limit is 1.8 ppm.

Analytical Application: Isotope Dilution Mass Spectrometry (IDMS)

Why Use the d4-Analog?

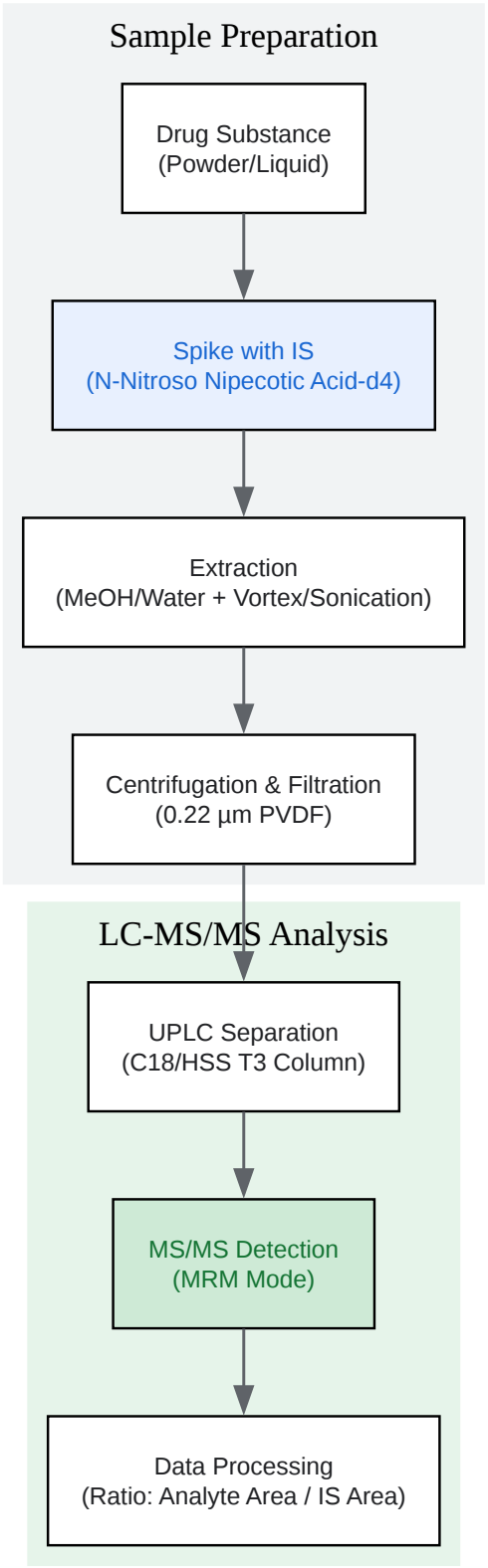
Quantifying nitrosamines at trace levels (ppb/ppm) in complex pharmaceutical matrices is prone to Matrix Effects (ion suppression or enhancement). External calibration often fails to compensate for these variances.[2]

N-Nitroso Nipecotic Acid-d4 acts as the ideal Internal Standard because:

- Co-elution: It has the same retention time as the analyte, experiencing the exact same matrix environment at the moment of ionization.
- Normalization: It normalizes signal fluctuations caused by injection variability or source fouling.
- Differentiation: The +4 Da mass shift allows the Mass Spectrometer to distinguish it from the analyte.

Analytical Workflow Diagram

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Caption: Validated workflow for trace quantification using N-Nitroso Nipecotic Acid-d4 as an Internal Standard.

Experimental Protocol

This protocol is designed for the quantification of N-Nitroso Nipecotic Acid in drug substances using LC-MS/MS.

Reagents & Standards

- Analyte Stock: N-Nitroso Nipecotic Acid (1 mg/mL in MeOH).
- IS Stock: N-Nitroso Nipecotic Acid-d4 (1 mg/mL in MeOH).
- Mobile Phases:
  - A: 0.1% Formic Acid in Water (LC-MS Grade).
  - B: 0.1% Formic Acid in Methanol (LC-MS Grade).

Sample Preparation

- Weighing: Accurately weigh 100 mg of Drug Substance into a 15 mL centrifuge tube.
- IS Spiking: Add 50 µL of IS Working Solution (e.g., 1 µg/mL) to achieve a final IS concentration of 50 ng/mL.
- Dissolution: Add 1.0 mL of extraction solvent (Water:MeOH, 50:50 v/v).
- Extraction: Vortex for 5 min, then sonicate for 10 min.
- Clarification: Centrifuge at 10,000 rpm for 10 min. Filter supernatant through a 0.22 µm PVDF filter into an amber LC vial.

LC-MS/MS Parameters

- Instrument: Triple Quadrupole MS coupled with UHPLC.[1]

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- Column: Waters HSS T3 C18 (100 x 2.1 mm, 1.8 µm) or equivalent (ideal for polar nitrosamines).
- Flow Rate: 0.3 mL/min.[3]
- Column Temp: 40°C.
- Ionization: Electrospray Ionization (ESI) Positive Mode or APCI (depending on sensitivity).

MRM Transitions Table:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Role	Collision Energy (eV)
N-Nitroso Nipecotic Acid (d0)	159.1 $[M+H]^+$	129.1	Quantifier (-NO)	15-20
159.1 $[M+H]^+$	113.1	Qualifier (-H_2O/CO)	25-30	
N-Nitroso Nipecotic Acid-d4 (IS)	163.1 $[M+H]^+$	133.1	Quantifier (-NO)	15-20

Note: The loss of the nitroso group (-30 Da) is the most characteristic fragmentation for N-nitrosamines.

Synthesis & Stability

Synthesis Route

The synthesis of the d4-standard typically follows the nitrosation of the deuterated amine precursor.

- Precursor: Nipecotic Acid-d4 (Deuterated at the 2,4,5,6 positions of the piperidine ring).
- Reaction: Reacted with Sodium Nitrite ($NaNO_2$) in dilute HCl or Acetic Acid at low temperature (0-5°C).

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- Purification: Extracted into organic solvent (DCM/EtOAc) and crystallized/precipitated.

Stability & Handling

- Light Sensitivity: Nitrosamines are photolabile. Handle under yellow light and use amber glassware.
- Temperature: Store neat standard at -20°C. Solutions should be prepared fresh or stored at -20°C for no more than 1 month.
- Safety:WARNING: N-Nitroso compounds are potential human carcinogens.[4][5] Handle in a fume hood with double gloving and appropriate PPE.

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